

Avrainvillamide: A Potential Inhibitor of Multi-Agent Resistant Staphylococcus aureus

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Compound of Interest

Compound Name: Avrainvillamide

Cat. No.: B1247661

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Introduction

The emergence of multi-agent resistant Staphylococcus aureus (MRSA) poses a significant threat to public health, necessitating the discovery of novel antimicrobial agents.

Avrainvillamide, a naturally occurring diketopiperazine alkaloid, has been identified as a potential candidate in this effort. Initially investigated for its antiproliferative effects in cancer cell lines, subsequent research has revealed its activity against Gram-positive bacteria, including MRSA. This technical guide provides a comprehensive overview of the current knowledge on **avrainvillamide** as an inhibitor of multi-agent resistant S. aureus, focusing on its quantitative inhibitory activity, the experimental protocols for its evaluation, and its potential mechanisms of action.

Quantitative Data Presentation

Avrainvillamide, also known as CJ-17,665, has demonstrated inhibitory activity against multi-agent resistant Staphylococcus aureus. The minimum inhibitory concentration (MIC) is a key quantitative measure of an antimicrobial agent's effectiveness.

Compound	Bacterial Strain	MIC (µg/mL)	Reference
Avrainvillamide (CJ-17,665)	Multi-agent resistant Staphylococcus aureus	12.5	[1] [2]

Experimental Protocols

The determination of the Minimum Inhibitory Concentration (MIC) is a fundamental assay in the evaluation of new antimicrobial agents. The reported MIC for **avrainvillamide** was determined according to the standards of the National Committee for Clinical Laboratory Standards (NCCLS), specifically the M7-A4 guideline for broth microdilution.[\[2\]](#)

Broth Microdilution Method (NCCLS M7-A4)

This method determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism in a liquid growth medium.

1. Preparation of Antimicrobial Agent Dilutions:

- A stock solution of **avrainvillamide** is prepared in a suitable solvent (e.g., DMSO).
- Serial two-fold dilutions of the stock solution are prepared in cation-adjusted Mueller-Hinton Broth (CAMHB) in a 96-well microtiter plate. This creates a gradient of decreasing **avrainvillamide** concentrations across the plate.

2. Inoculum Preparation:

- A standardized inoculum of the target MRSA strain is prepared from an overnight culture.
- The bacterial suspension is adjusted to a turbidity equivalent to a 0.5 McFarland standard.
- This suspension is further diluted in CAMHB to achieve a final inoculum density of approximately 5×10^5 colony-forming units (CFU)/mL in each well of the microtiter plate.

3. Inoculation and Incubation:

- The prepared microtiter plates containing the serially diluted **avrainvillamide** are inoculated with the standardized bacterial suspension.
- Control wells are included: a growth control (no antimicrobial agent) and a sterility control (no bacteria).

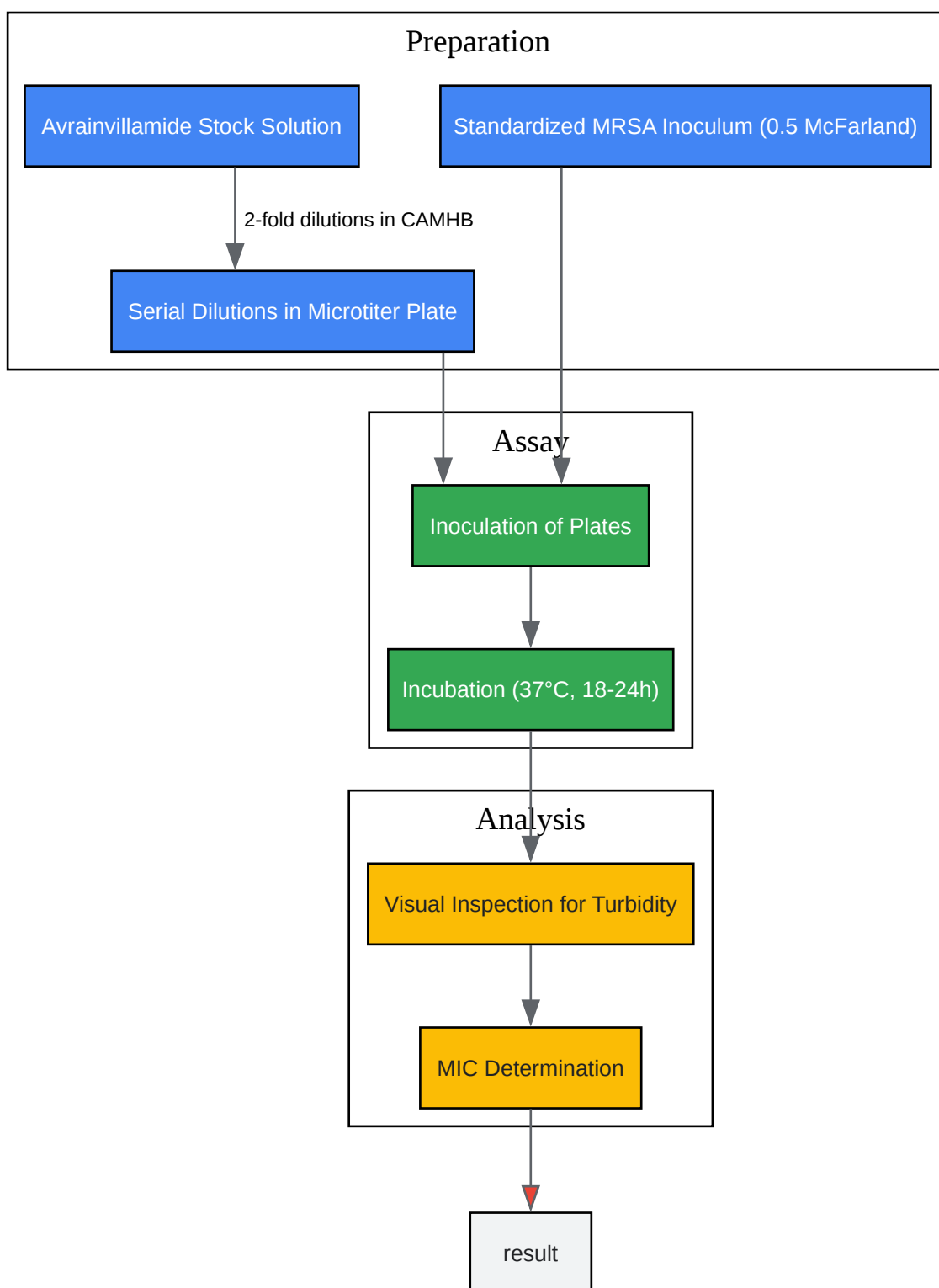
- The plates are incubated at 35-37°C for 16-20 hours under ambient air conditions.

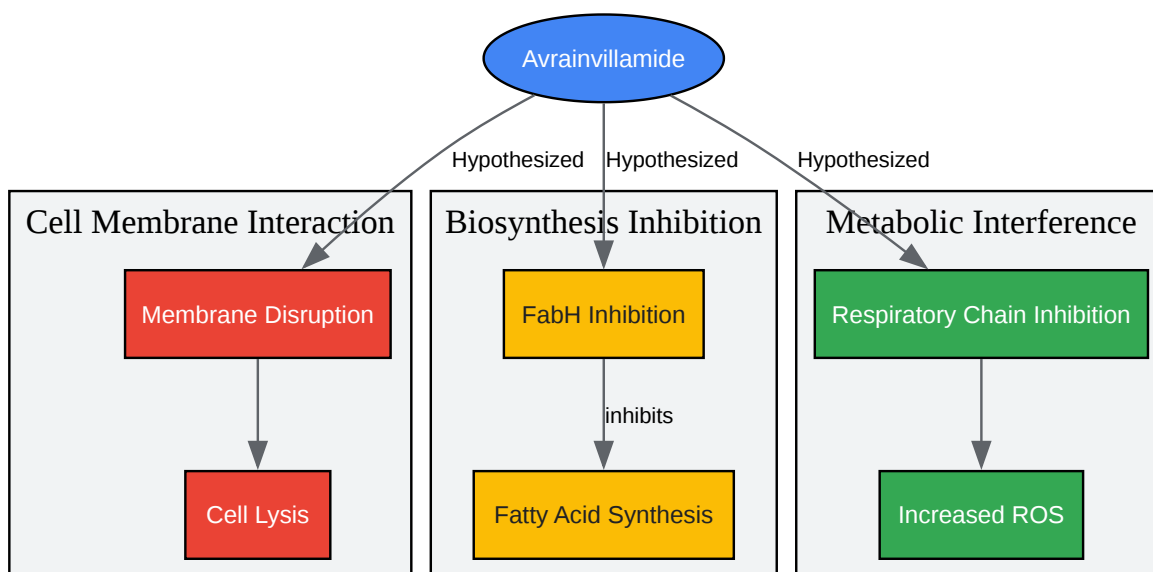
4. MIC Determination:

- Following incubation, the plates are examined for visible bacterial growth (turbidity).
- The MIC is recorded as the lowest concentration of **avrainvillamide** at which there is no visible growth.

Mandatory Visualizations

Experimental Workflow for MIC Determination





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References

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